

HPLC method development for 2,5-dimethoxy-substituted compounds

Author: BenchChem Technical Support Team. **Date:** March 2026

Compound of Interest

Compound Name: 2-(2,5-Dimethoxyphenyl)oxirane

CAS No.: 83436-65-1

Cat. No.: B2505552

[Get Quote](#)

Sources

- 1. High Performance Liquid Chromatography Tandem Mass Spectrometry Method for the Determination of 2CC-NBOMe and 25I-NBOMe in Human Serum: HPLC/MS/MS Method for 2CC-NBOMe and 25I-NBOMe in Serum - PMC [pmc.ncbi.nlm.nih.gov]
- 2. pubs.acs.org [pubs.acs.org]
- 3. mdpi.com [mdpi.com]
- To cite this document: BenchChem. [HPLC method development for 2,5-dimethoxy-substituted compounds]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b2505552#hplc-method-development-for-2-5-dimethoxy-substituted-compounds]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com